

(R)-N-Boc-3-Amino-3-phenylpropanoic acid

safety and hazards

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Compound of Interest

Compound Name: (R)-N-Boc-3-Amino-3-phenylpropanoic acid

Cat. No.: B064540

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An In-Depth Technical Guide to the Safety and Hazards of (R)-N-Boc-3-Amino-3-phenylpropanoic acid

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive safety and handling guide for **(R)-N-Boc-3-Amino-3-phenylpropanoic acid** (CAS No. 161024-80-2). As a crucial chiral building block in synthetic chemistry and pharmaceutical development, a thorough understanding of its potential hazards and the implementation of robust safety protocols are paramount to ensuring a safe laboratory environment. This guide synthesizes available data to provide field-proven insights and self-validating protocols, grounded in authoritative references.

Core Identification and Physicochemical Properties

(R)-N-Boc-3-Amino-3-phenylpropanoic acid is a derivative of β -phenylalanine, where the amino group is protected by a tert-butoxycarbonyl (Boc) group. This protection strategy is common in peptide synthesis and the development of small molecule therapeutics.

Property	Value	Reference
Synonyms	(R)-N-tert-Butoxycarbonyl-3-amino-3-phenylpropanoic acid; (R)-N-BOC- β -phenyl- β -alanine	[1]
CAS Number	161024-80-2	[1]
Molecular Formula	C ₁₄ H ₁₉ NO ₄	[1]
Molecular Weight	265.31 g/mol	[1]
Physical State	Solid, Off-white Powder	[1]
Melting Point	123.4 °C	[1][2]

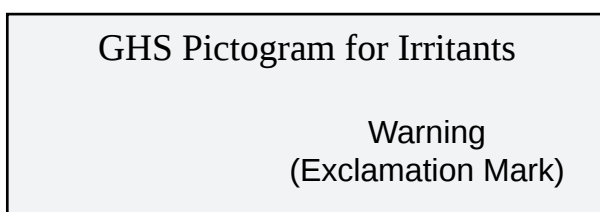
Hazard Identification and GHS Classification

A critical aspect of working with any chemical is a clear understanding of its hazard classification. For **(R)-N-Boc-3-Amino-3-phenylpropanoic acid**, there is conflicting information in publicly available safety data sheets. Some sources indicate that the product is not considered hazardous under the US OSHA Hazard Communication Standard (29 CFR 1910.1200)[1]. However, other authoritative sources, such as PubChem, classify stereoisomers and closely related analogs under the Globally Harmonized System (GHS) as causing skin, eye, and respiratory irritation[3][4].

Expert Insight: When faced with conflicting data, a scientist's primary duty is to adopt the more conservative, safety-conscious approach. The structural components of the molecule do not preclude the possibility of irritant properties. Therefore, it is prudent to handle this compound as a potential irritant until its toxicological properties are more thoroughly investigated[1][5]. The following classification should be assumed for risk assessment and protocol development.

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Data synthesized from analogous compounds listed on PubChem[3][4].



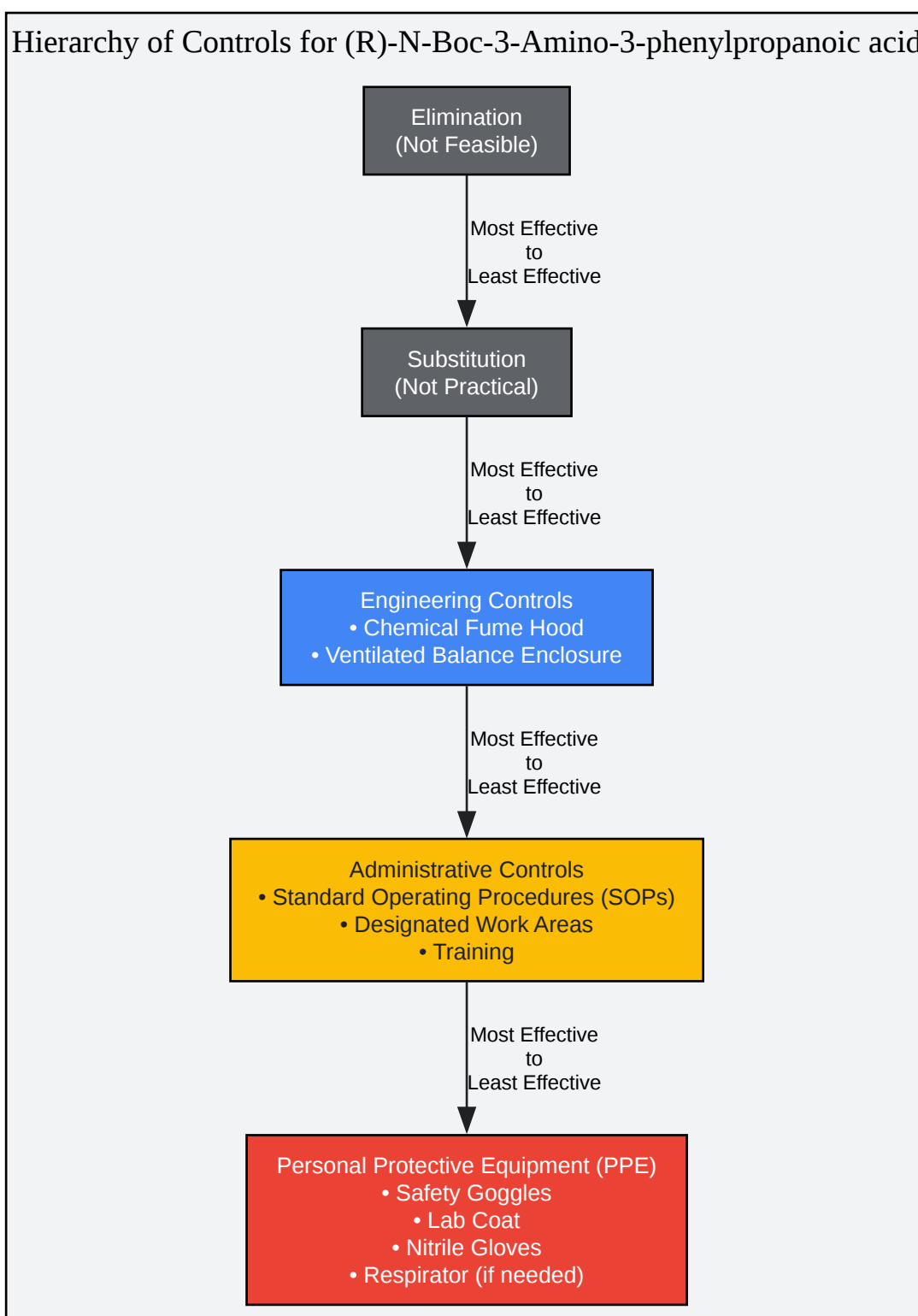
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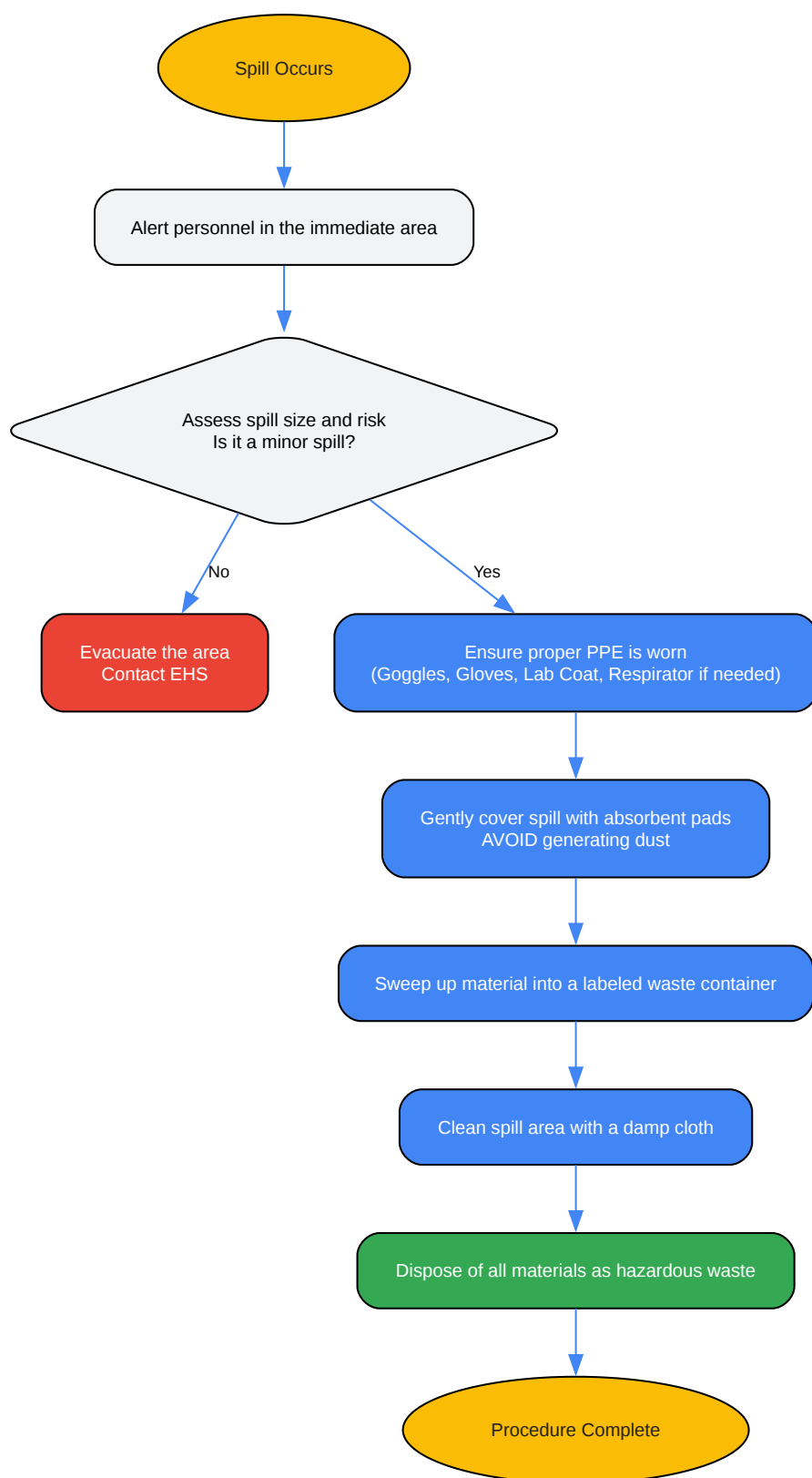
Caption: GHS Pictogram for Skin/Eye/Respiratory Irritation.

Safe Handling and Exposure Control

The primary objective when handling this solid compound is to prevent the generation and inhalation of dust and to avoid direct contact with skin and eyes[1]. A risk-based approach, utilizing the hierarchy of controls, is the most effective strategy.

Hierarchy of Controls for (R)-N-Boc-3-Amino-3-phenylpropanoic acid





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Caption: Workflow for responding to an accidental solid spill.

First-Aid Measures

The following first-aid measures should be taken immediately upon exposure. Medical attention should be sought if symptoms occur or persist.[\[1\]](#)

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur. [1] [6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists. [1] [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [7] [8]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek medical attention if symptoms occur. [9] [8]

Fire-Fighting Measures

- **Extinguishing Media:** Use extinguishing media appropriate for the surrounding fire, such as water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)
- **Specific Hazards:** In the event of a fire, hazardous decomposition products may be released, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[\[1\]](#)[\[10\]](#)
- **Protective Equipment:** Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[\[1\]](#)[\[9\]](#)

Stability and Reactivity

- Reactivity: No specific reactivity hazards are known under normal conditions.[\[1\]](#)
- Chemical Stability: The compound is stable under recommended storage conditions.[\[1\]](#)[\[10\]](#)
[\[9\]](#)
- Hazardous Polymerization: Will not occur.[\[1\]](#)[\[9\]](#)
- Conditions to Avoid: Avoid dust formation and exposure to incompatible materials.[\[1\]](#)[\[9\]](#)

Conclusion

(R)-N-Boc-3-Amino-3-phenylpropanoic acid is a valuable chemical intermediate with a manageable hazard profile when handled correctly. While some data sheets classify it as non-hazardous, the potential for skin, eye, and respiratory irritation necessitates a conservative approach. The core principles of safe handling—utilizing engineering controls, wearing appropriate PPE, preventing dust generation, and being prepared for emergencies—are essential for all researchers, scientists, and drug development professionals. Always consult the most recent Safety Data Sheet provided by your specific supplier before commencing any work.

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